

# Solubility of Tetrakis(decyl)ammonium Bromide in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Tetrakis(decyl)ammonium bromide

Cat. No.: B108522

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This technical guide provides a comprehensive overview of the solubility of **Tetrakis(decyl)ammonium bromide** (TDAB), a quaternary ammonium salt with significant applications as a phase transfer catalyst, surfactant, and antimicrobial agent. Understanding its solubility in various organic solvents is critical for its effective use in organic synthesis, formulation development, and various industrial processes.

## Core Data Presentation: Quantitative Solubility

Quantitative solubility data for **Tetrakis(decyl)ammonium bromide** in a wide range of organic solvents is not extensively available in publicly accessible literature. The following table summarizes the available quantitative and qualitative data. For comparative purposes, solubility data for a shorter-chain analogue, tetramethylammonium bromide, is also included to provide general insights into the solubility trends of tetraalkylammonium bromides.

Compound	Solvent	Temperature (°C)	Solubility
Tetrakis(decyl)ammonium bromide	Ethanol	Not Specified	0.1 g/mL (Soluble, clear, colorless)[1][2][3]
Acetonitrile	Not Specified	0.1 g/mL (Soluble, clear, colorless)[1]	
Methanol	Not Specified	Soluble (clear solution at 10%)[4]	
Water	Not Specified	Soluble[5]	
Tetramethylammonium bromide	1-Butanol	25	0.062 g/100g [6]
Acetonitrile	25	0.22 g/100g [6]	
Chloroform	25	0.0057 g/100g [6]	
Diethyl ether	Not Specified	Insoluble[6]	
Ethanol	Not Specified	Sparingly soluble[6]	
Methanol	25	4.32 g/100g [6]	
Water	20	55 g/100g [6]	

It is important to note that the long alkyl chains of **Tetrakis(decyl)ammonium bromide** generally impart greater solubility in nonpolar organic solvents compared to its shorter-chain counterparts. Conversely, shorter-chain quaternary ammonium salts tend to exhibit higher solubility in polar solvents.

## Experimental Protocol: Isothermal Shake-Flask Method for Solubility Determination

The isothermal shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a solid compound in a solvent.[7][8][9][10][11]

### 1. Materials and Equipment:

- **Tetrakis(decyl)ammonium bromide** (solid)
- Solvent of interest (e.g., ethanol, acetone, toluene)
- Analytical balance
- Glass vials or flasks with airtight screw caps
- Constant temperature shaker bath or incubator
- Centrifuge
- Syringes and syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

## 2. Procedure:

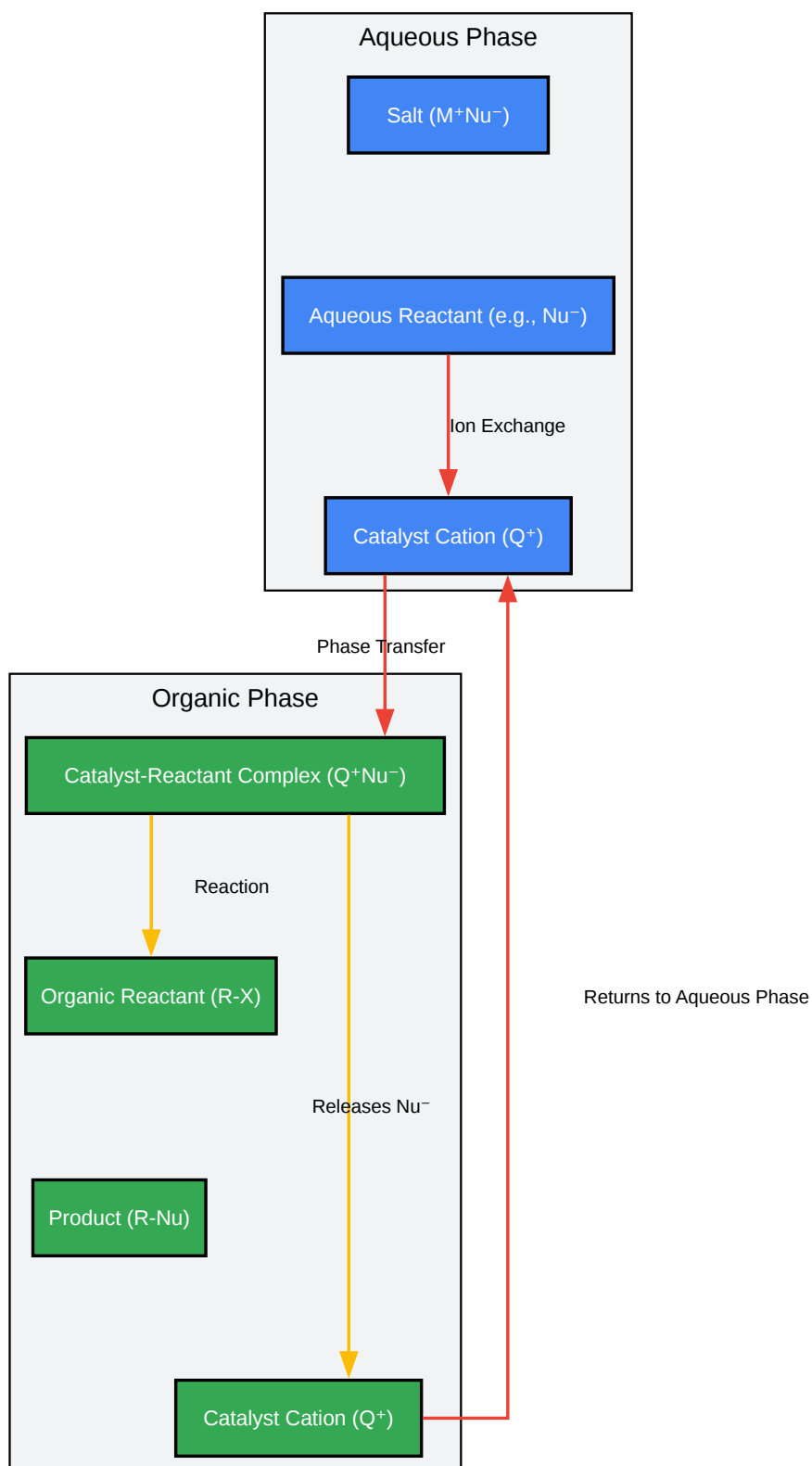
- **Preparation of Supersaturated Solution:** Add an excess amount of solid **Tetrakis(decyl)ammonium bromide** to a glass vial. The excess solid is crucial to ensure that equilibrium is reached from a state of supersaturation.
- **Solvent Addition:** Add a known volume of the desired organic solvent to the vial.
- **Equilibration:** Securely cap the vial and place it in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient period to ensure equilibrium is reached. This can range from 24 to 72 hours, depending on the solvent and the dissolution rate of the compound.<sup>[7][8]</sup> It is advisable to perform preliminary experiments to determine the optimal equilibration time.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same constant temperature to allow the excess solid to settle. To ensure complete separation of the solid from the liquid phase, centrifuge the vials at a high speed.
- **Sample Collection:** Carefully withdraw an aliquot of the clear supernatant using a syringe. To remove any remaining solid microparticles, filter the aliquot through a syringe filter into a

clean vial.

- Quantification:
  - Gravimetric Analysis: A known volume of the saturated solution can be evaporated to dryness, and the mass of the remaining solid residue can be determined.
  - Spectroscopic/Chromatographic Analysis: Dilute the filtered supernatant with a known volume of the solvent to a concentration within the linear range of the analytical instrument. Prepare a series of standard solutions of **Tetrakis(decyl)ammonium bromide** of known concentrations. Measure the absorbance (UV-Vis) or peak area (HPLC) of the standard solutions and the sample solution. Construct a calibration curve and determine the concentration of the sample.
- Data Reporting: The solubility is typically expressed in units of g/mL, mg/L, or mol/L.

## Visualization of Application: Phase Transfer Catalysis

**Tetrakis(decyl)ammonium bromide** is widely used as a phase transfer catalyst. Its amphiphilic nature allows it to transport a reactant from an aqueous phase to an organic phase where the reaction can proceed. The following diagram illustrates the general mechanism of phase transfer catalysis.



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Caption: Mechanism of Phase Transfer Catalysis.

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